

Step-by-Step Guide to Solid-Phase Synthesis of Thalidomide PROTACs

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Compound of Interest

Compound Name: *Thalidomide-4-C3-NH2
hydrochloride*

Cat. No.: *B15621061*

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Application Notes

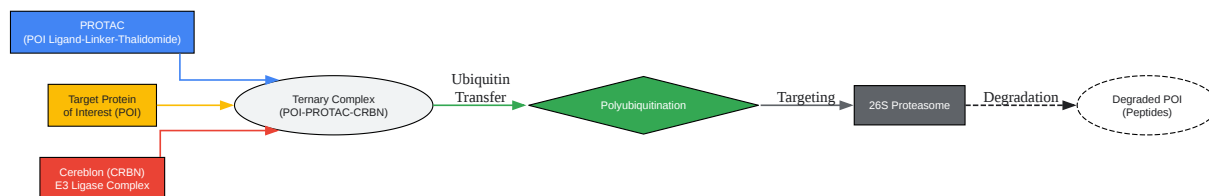
Proteolysis-targeting chimeras (PROTACs) are revolutionary heterobifunctional molecules designed to hijack the cell's natural protein degradation machinery to eliminate specific proteins of interest (POIs).[1] These molecules consist of a ligand that binds to a target protein, a second ligand that recruits an E3 ubiquitin ligase, and a linker connecting the two.[1] Thalidomide and its analogs are widely used as E3 ligase ligands that bind to Cereblon (CRBN), a substrate receptor of the CUL4-DDB1-RBX1 E3 ubiquitin ligase complex.[1][2]

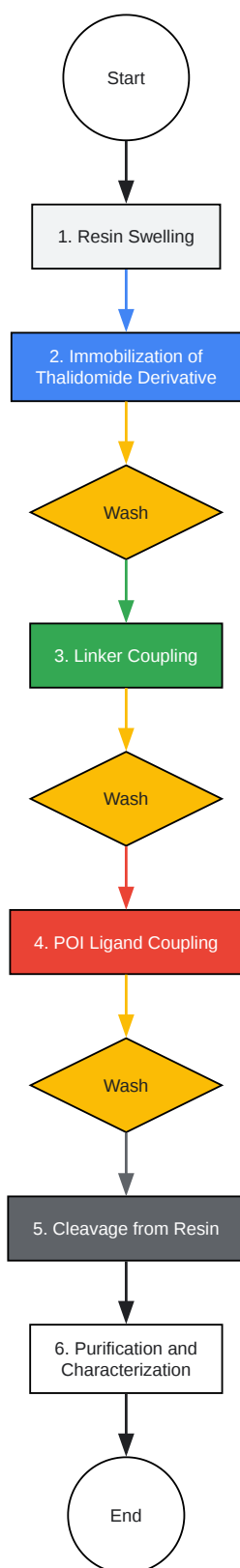
The solid-phase synthesis of PROTACs presents considerable advantages over traditional solution-phase chemistry, including simplified purification, the ability to drive reactions to completion using excess reagents, and amenability to automated and parallel synthesis for the rapid generation of PROTAC libraries.[1] This guide provides detailed protocols for the solid-phase synthesis of thalidomide-based PROTACs, focusing on a modular approach that allows for flexibility in the choice of POI ligand and linker.

Mechanism of Action

Thalidomide-based PROTACs function by inducing the formation of a ternary complex between the target protein (POI) and the CRBN E3 ligase complex.[1] This proximity leads to the polyubiquitination of the POI, marking it for degradation by the 26S proteasome.[1][3]

Signaling Pathway of Thalidomide-Based PROTACs





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References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. Thalidomide Analogs and Other CRBN Ligands in PROTACs \[bocsci.com\]](#)
- [3. PROTAC | Signaling Pathways | TargetMol \[targetmol.com\]](#)
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